

Technical Support Center: 4-Hydroxybutyraldehyde Handling and Cyclization Prevention

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Compound of Interest

Compound Name: **4-Hydroxybutyraldehyde**

Cat. No.: **B1207772**

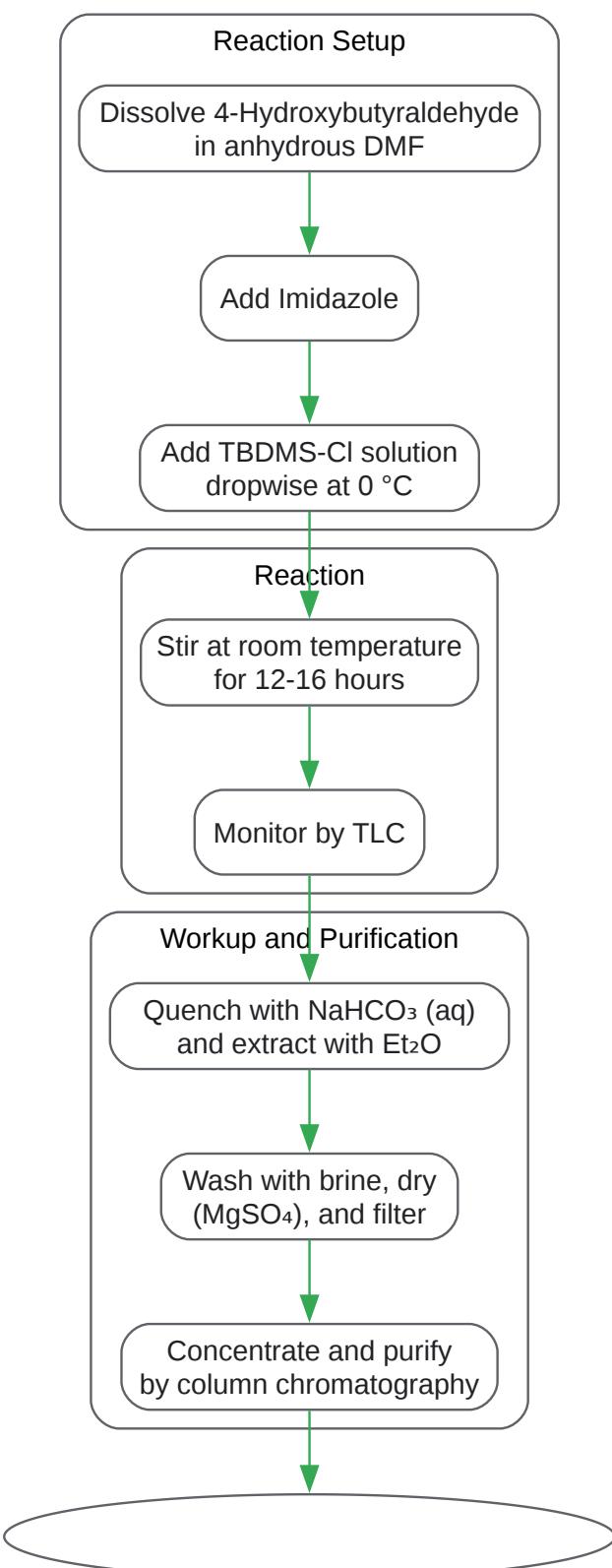
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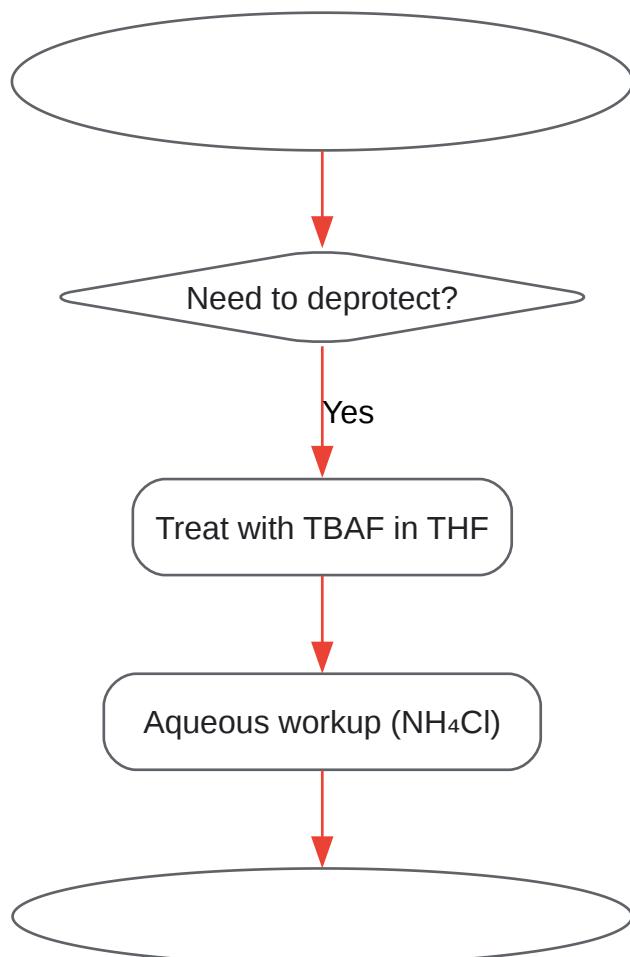
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address the challenges associated with the intramolecular cyclization of **4-hydroxybutyraldehyde**.

Understanding the Challenge: The Equilibrium

4-Hydroxybutyraldehyde exists in a dynamic equilibrium with its cyclic hemiacetal, 2-hydroxytetrahydrofuran.^{[1][2]} This equilibrium can complicate reactions where the open-chain aldehyde functionality is required. The presence of water and acidic or basic conditions can influence the rate and position of this equilibrium.^{[3][4][5]}

Diagram of the Equilibrium:



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References

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